

# Application Notes and Protocols: Mordant Red 7 in Textile Dyeing

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## Compound of Interest

Compound Name: C.I. Mordant Red 7

Cat. No.: B606670

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## Introduction

Mordant Red 7, also known as C.I. 18760 and Eriochrome Red B, is a monoazo mordant dye. [1] Its molecular formula is  $C_{20}H_{15}N_4NaO_5S$ . [1] Mordant dyes are a class of colorants that require a mordant to fix the dye to the textile fibers, enhancing wash and light fastness. [2] Mordant Red 7 is primarily used for dyeing and printing on protein fibers such as wool and silk, as well as polyamide fibers. [1][3] The application of Mordant Red 7 on cellulosic fibers like cotton is also possible with appropriate mordanting techniques. [4][5] This document provides detailed application notes and experimental protocols for the use of Mordant Red 7 in textile dyeing research.

## Chemical and Physical Properties

Property	Value
C.I. Name	Mordant Red 7[1]
C.I. Number	18760[1]
CAS Number	3618-63-1[1]
Molecular Formula	C20H15N4NaO5S[1]
Molecular Weight	446.41 g/mol [1]
Appearance	Blue-light red powder[1]
Solubility	Soluble in water (yellow to brown-light red solution), slightly soluble in ethanol and acetone.[1]

## Data Presentation: Color Fastness Properties

The following table summarizes the color fastness ratings of textiles dyed with Mordant Red 7. The ratings are based on standard ISO and AATCC test methods, where a rating of 5 indicates excellent fastness and 1 indicates poor fastness.

Fiber	Mordanting Method	Light Fastness (ISO)	Wash Fastness (ISO) - Color Change	Wash Fastness (ISO) - Staining	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)
Wool	Chrome	5	4-5	4-5	4-5	4-5
Silk	Alum (Pre-mordant)	4	4	4	4	3-4
Cotton	Tannic Acid + Alum (Pre-mordant)	3-4	3-4	3-4	4	3

Note: The data for silk and cotton are representative values for mordant dyes on these fibers, as specific data for Mordant Red 7 was not available in the searched literature.

## Experimental Protocols

### Protocol 1: Dyeing Wool with Mordant Red 7 (Chrome Mordant - Post-mordanting)

This protocol is a standard method for achieving high fastness on wool fibers.

Materials:

- Wool fabric/yarn
- Mordant Red 7
- Potassium dichromate ( $K_2Cr_2O_7$ )
- Acetic acid
- Distilled water
- Heating mantle or water bath
- Beakers
- Stirring rods

Procedure:

- Scouring: Wash the wool material in a solution of 5 g/L non-ionic detergent at 40-50°C for 30 minutes to remove impurities. Rinse thoroughly with warm and then cold water.
- Dyeing:
  - Prepare a dyebath with a liquor ratio of 40:1 (e.g., 400 mL of water for 10 g of wool).
  - Dissolve 1-3% (on weight of fiber, o.w.f) of Mordant Red 7 in a small amount of hot water and add to the dyebath.

- Add 2-4% (o.w.f) of acetic acid to the dyebath to achieve a pH of 4.5-5.5.
- Immerse the scoured, wet wool in the dyebath.
- Raise the temperature to 100°C over 45-60 minutes.
- Hold at 100°C for 60-90 minutes, stirring occasionally.
- Allow the dyebath to cool down gradually.
- Mordanting (Post-mordanting):
  - In the same dyebath, add 1-3% (o.w.f) of potassium dichromate.
  - Bring the temperature back to 100°C and hold for 45-60 minutes.
- Rinsing and Drying:
  - Allow the bath to cool.
  - Remove the dyed wool and rinse thoroughly with warm and then cold water until the water runs clear.
  - Squeeze out excess water and air dry.

Caption: Post-mordanting workflow for dyeing wool with Mordant Red 7.

## Protocol 2: Dyeing Silk with Mordant Red 7 (Alum Mordant - Pre-mordanting)

This protocol uses a less harsh mordant, suitable for the delicate nature of silk fibers.

Materials:

- Silk fabric/yarn
- Mordant Red 7
- Potassium aluminum sulfate (Alum)

- Cream of Tartar (optional, for brightness)
- Acetic acid
- Distilled water
- Heating mantle or water bath
- Beakers
- Stirring rods

Procedure:

- Scouring: Wash the silk in a solution of 2 g/L neutral soap at 60°C for 30 minutes. Rinse thoroughly.
- Mordanting (Pre-mordanting):
  - Prepare a mordant bath with a liquor ratio of 30:1.
  - Dissolve 15% (o.w.f) of alum and optionally 6% (o.w.f) of cream of tartar in hot water and add to the bath.[\[6\]](#)
  - Immerse the scoured, wet silk.
  - Slowly raise the temperature to 85°C over 30-45 minutes.[\[6\]](#)
  - Hold at 85°C for 60 minutes, stirring gently.[\[6\]](#)
  - Allow the silk to cool in the mordant bath.
  - Rinse the mordanted silk well with cool water.
- Dyeing:
  - Prepare a fresh dyebath with a liquor ratio of 40:1.
  - Dissolve 1-3% (o.w.f) of Mordant Red 7 in hot water and add to the dyebath.

- Adjust the pH to 5.0-6.0 with acetic acid.
- Immerse the mordanted, wet silk.
- Raise the temperature to 85-90°C over 45 minutes.
- Hold at this temperature for 45-60 minutes.
- Rinsing and Drying:
  - Let the dyebath cool.
  - Remove the silk and rinse with warm and then cold water.
  - Gently squeeze out excess water and air dry away from direct sunlight.

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## References

- 1. [worlddyevariety.com](http://worlddyevariety.com) [[worlddyevariety.com](http://worlddyevariety.com)]
- 2. [teaching640.makingandknowing.org](http://teaching640.makingandknowing.org) [[teaching640.makingandknowing.org](http://teaching640.makingandknowing.org)]
- 3. [chembk.com](http://chembk.com) [[chembk.com](http://chembk.com)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 5. [alfa-chemistry.com](http://alfa-chemistry.com) [[alfa-chemistry.com](http://alfa-chemistry.com)]
- 6. How to Mordant Wook, Silk or Other Protein Fibres — Natural Dyes [[naturaldyes.ca](http://naturaldyes.ca)]
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